

Drug Profile: Ticlatone (Landromil)

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Compound Focus: Ticlatone

CAS No.: 70-10-0

Cat. No.: S545346

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Ticlatone is a synthetic antifungal agent, known by its trade name Landromil. The data below is compiled from chemical databases and a single, historical clinical study [1] [2] [3].

Profile Aspect	Details
Trade Name	Landromil [2]
INN/USAN	Ticlatone [2] [4]
CAS Number	70-10-0 [2] [3] [5]
Chemical Formula	C_7H_4ClNOS [2] [3] [5]
Molecular Weight	185.63 g·mol ⁻¹ [2] [3] [5]
IUPAC Name	6-Chloro-1,2-benzothiazol-3(2H)-one [2] [4]
Melting Point	270-273 °C (dec.) [2] [3]
Appearance	Off-white to light beige solid [3] [5]
Solubility	Slightly soluble in DMSO and methanol [3] [5]
Primary Indication	Mycoses (fungal infections) [1] [5]

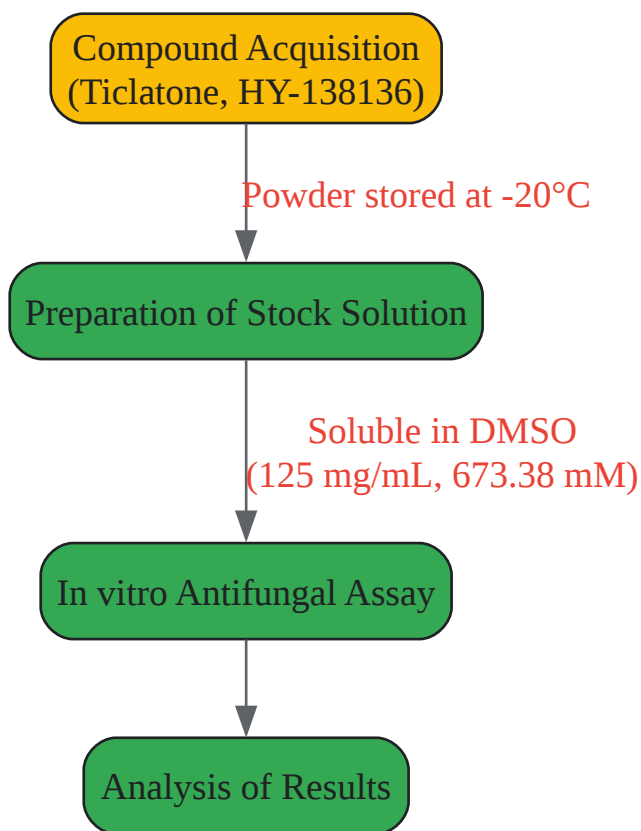
Key Clinical Study Summary

The cornerstone of the clinical data comes from a brief report published in 1971.

Study Characteristic	Description
Publication	<i>Mykosen</i> , 1971 Nov 1;14(11):531-3 [1]
Title	Clinical studies on landromil (tiklaton) in treatment of mycoses [1]
PubMed ID	5128430 [1]
Status	Historical Reference: The study is over 50 years old, and the drug does not appear to have been developed for the modern market [2].

Experimental Protocols & Research Use

While detailed clinical trial protocols are unavailable, the compound is currently offered for *in vitro* research. The following workflow outlines a general approach for antifungal activity assessment based on **Ticlatone's** described use.



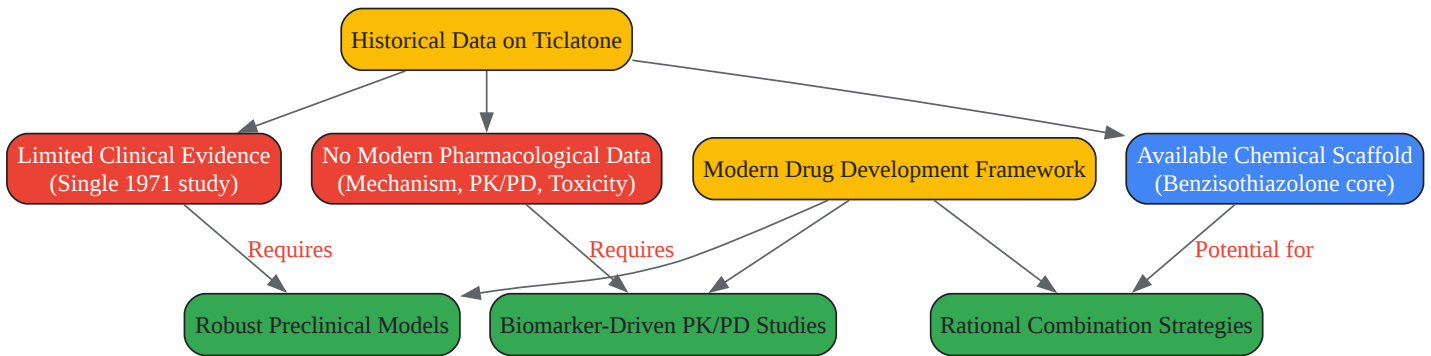
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Detailed Methodological Notes:

- **Compound Handling: Ticlatone** for research is typically supplied as a solid powder with a purity of around 98-99% [5]. It is recommended to store the powder at -20°C. Stock solutions are prepared in DMSO and can be stored at -80°C for up to 6 months [5].
- **Antifungal Assays:** The specific methodologies from the 1971 clinical study are not detailed in the available abstract [1]. Current research using this compound would likely employ standard *in vitro* antifungal susceptibility testing (e.g., broth microdilution according to CLSI M38 or M27 guidelines) against a panel of pathogenic fungi to determine Minimum Inhibitory Concentrations (MICs).

Interpretation & Future Directions

The relationship between the available data on **Ticlatone** and modern drug development principles can be visualized as follows.



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- **Mechanism of Action:** The specific molecular target and mechanism of action of **Tictatone** in fungi are **unknown** based on the search results.
- **Therapeutic Combinations:** There is no data on **Tictatone** used in combination therapies. However, the general principles for developing such therapies, especially in oncology, emphasize the need for robust scientific hypotheses, supportive preclinical data, and pharmacokinetic-pharmacodynamic (PK-PD) studies to identify synergistic effects and optimal dosing [6]. Applying this framework would be essential for any future development of **Tictatone**.

Conclusion

Tictatone serves as a historical example of an antifungal agent. Its chemical structure is well-defined, making it available as a tool for research. However, the profound lack of contemporary clinical and mechanistic data means it currently represents a starting point for fundamental research rather than a developed drug candidate. Future work would require de novo investigation to establish its mechanism of action, pharmacokinetic profile, and full therapeutic potential using modern standards.

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References

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